

(S)-ADB-BINACA-d5 Analytical Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: (S)-ADB-BINACA-d5

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive specifications and analytical methodologies for the **(S)-ADB-BINACA-d5** analytical reference standard. This deuterated synthetic cannabinoid is intended for use as an internal standard in quantitative analyses by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).

Core Specifications

(S)-ADB-BINACA-d5, with the formal name N-[(1S)-1-(aminocarbonyl)-2,2-dimethylpropyl]-1-((phenyl-d5)methyl)-1H-indazole-3-carboxamide, is a stable isotope-labeled version of the potent synthetic cannabinoid ADB-BINACA.^[1] The incorporation of five deuterium atoms on the phenyl ring provides a distinct mass shift, making it an ideal internal standard for accurate quantification of ADB-BINACA in complex matrices.

Parameter	Specification	Source
Formal Name	N-[(1S)-1-(aminocarbonyl)-2,2-dimethylpropyl]-1-((phenyl-d5)methyl)-1H-indazole-3-carboxamide	[1]
Molecular Formula	C ₂₁ H ₁₉ D ₅ N ₄ O ₂	[1]
Formula Weight	369.5 g/mol	[1]
Purity	≥99% deuterated forms (d ₁ -d ₅)	[1]
Formulation	A crystalline solid	[1]
Solubility	DMF: 10 mg/ml, DMSO: 5 mg/ml, DMF:PBS (pH 7.2) (1:3): 0.25 mg/ml	[1]
Storage	-20°C	
Stability	≥ 4 years (when stored as directed)	[1]

Experimental Protocols

Accurate and reliable quantification of ADB-BINACA in biological and seized materials is critical for forensic toxicology, clinical research, and drug development. The use of **(S)-ADB-BINACA-d5** as an internal standard is essential to correct for variations in sample preparation and instrument response.[2]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and specific method for the analysis of synthetic cannabinoids. The following is a representative protocol synthesized from established methods for the analysis of synthetic cannabinoids, including ADB-BINACA.[3][4]

1. Sample Preparation (Whole Blood - Protein Precipitation)

- To 1 mL of whole blood sample in a centrifuge tube, add a known concentration of **(S)-ADB-BINACA-d5** internal standard.
- Add 2 mL of acetonitrile to precipitate proteins.
- Vortex for 30 seconds and centrifuge at 3,000 rpm for 5 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the residue in 100 µL of the initial mobile phase for injection into the LC-MS/MS system.

2. Chromatographic Conditions

- Column: A C18 reversed-phase column (e.g., Waters Acquity UPLC HSS T3, 100 mm × 2.1 mm, 1.8 µm) is suitable for the separation of ADB-BINACA.[\[4\]](#)
- Mobile Phase A: Water with 0.1% formic acid or 20 mmol/L ammonium acetate with 0.1% formic acid and 5% acetonitrile.[\[4\]](#)
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Program: A typical gradient starts with a higher percentage of mobile phase A, which is gradually decreased to elute the analyte. For example: 0.0 min 40% B, 0.25 min 40% B, 5.0 min 95% B, 15.0 min 95% B, 17.0 min 40% B.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40°C.

3. Mass Spectrometric Detection

- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).

- MRM Transitions (Illustrative):
 - ADB-BINACA: Precursor Ion (m/z) -> Product Ion 1 (m/z), Product Ion 2 (m/z)
 - **(S)-ADB-BINACA-d5**: Precursor Ion (m/z) -> Product Ion 1 (m/z)

Note: Specific MRM transitions for ADB-BINACA and its deuterated standard should be optimized based on the instrument used.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is another robust technique for the identification and quantification of synthetic cannabinoids.

1. Sample Preparation (Seized Material - Solvent Extraction)

- Homogenize the seized material.
- Accurately weigh a portion of the material and extract with a suitable organic solvent such as methanol.
- Add a known concentration of **(S)-ADB-BINACA-d5** internal standard.
- Vortex and centrifuge the sample.
- The supernatant can be directly injected or further concentrated before analysis.

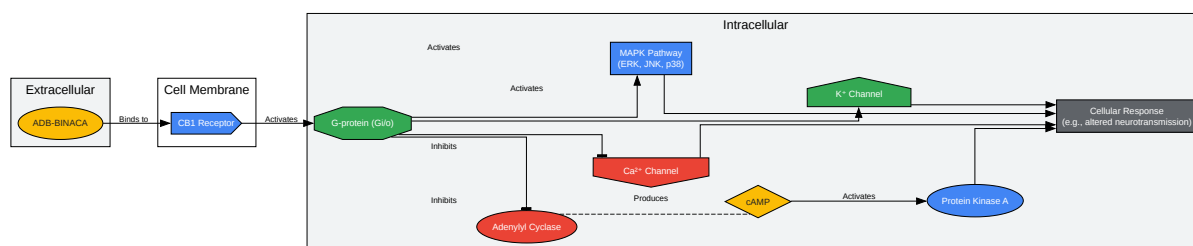
2. GC-MS Conditions (Illustrative)

- Column: A non-polar or mid-polar capillary column such as a DB-5MS or equivalent is commonly used.[\[5\]](#)
- Carrier Gas: Helium.
- Oven Temperature Program: A temperature gradient is employed to ensure good separation of analytes. For example: initial temperature of 80°C held for 2 minutes, ramped to 310°C at 10°C/min, and held for 11 minutes.[\[5\]](#)
- Injector Temperature: 280°C.[\[5\]](#)

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: 35-600 amu.[5]

Cannabinoid Receptor Signaling Pathway

ADB-BINACA is a potent agonist of the cannabinoid receptor 1 (CB1), which is a G-protein coupled receptor (GPCR) predominantly found in the central nervous system.[6] Activation of the CB1 receptor by an agonist like ADB-BINACA initiates a cascade of intracellular signaling events.

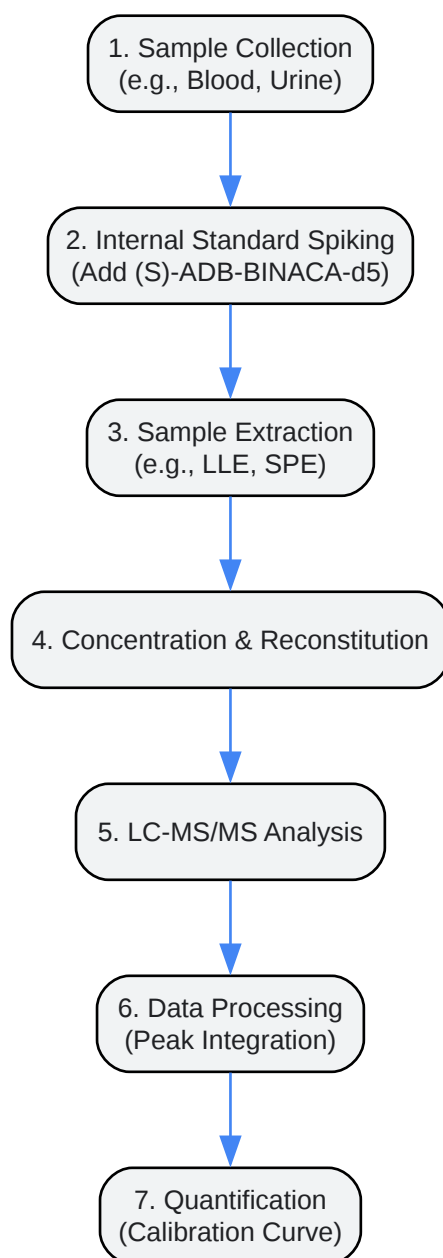


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Caption: CB1 Receptor Signaling Pathway initiated by an agonist like ADB-BINACA.

Experimental Workflow for Quantification

The general workflow for the quantification of ADB-BINACA in a biological sample using **(S)-ADB-BINACA-d5** as an internal standard is a multi-step process designed to ensure accuracy and precision.



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Caption: General workflow for the quantification of ADB-BINACA using a deuterated internal standard.

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